

An In-depth Technical Guide to Azetidine-3-thiol Hydrochloride

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Compound of Interest

Compound Name: Azetidine-3-thiol hydrochloride

Cat. No.: B600125

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Abstract

Azetidine-3-thiol hydrochloride, with CAS number 179337-60-1, is a strained heterocyclic building block of significant interest in medicinal chemistry and drug discovery. Its unique four-membered azetidine ring, coupled with a reactive thiol group, makes it a valuable synthon for the creation of novel therapeutic agents. This document provides a comprehensive overview of its chemical properties, a proposed synthesis pathway, and its potential applications in pharmaceutical research, with a focus on its role as an intermediate in the development of enzyme inhibitors and other bioactive molecules.

Chemical and Physical Properties

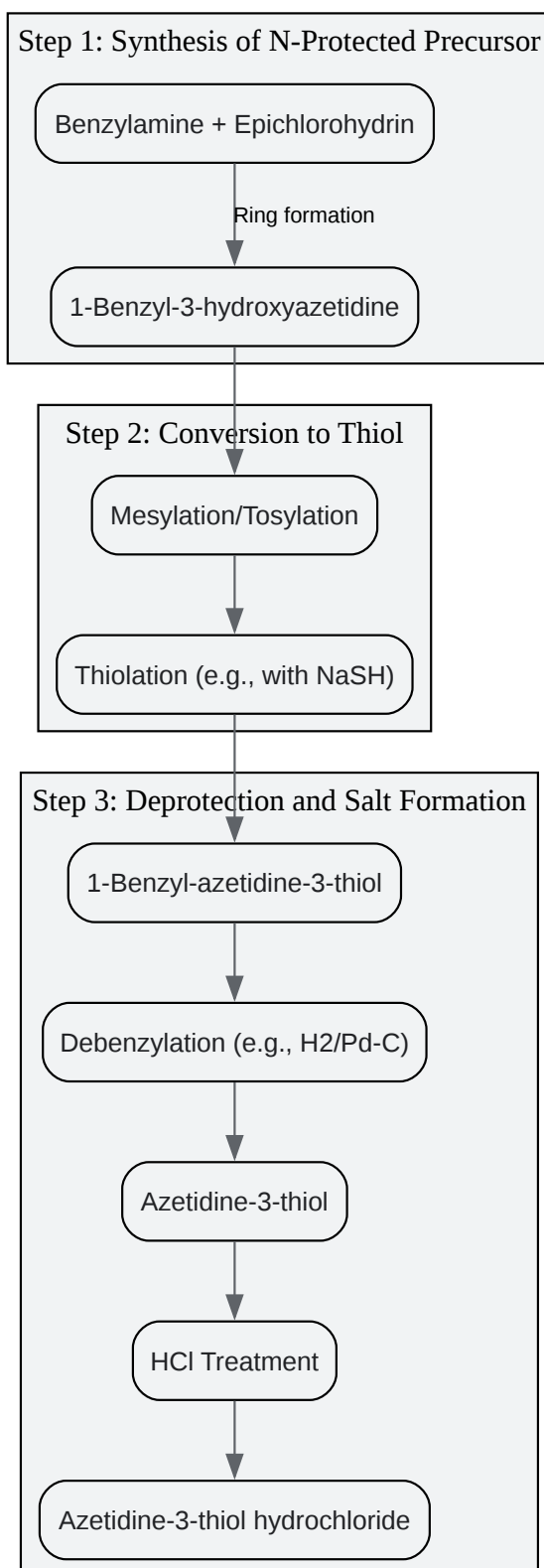
Azetidine-3-thiol hydrochloride is a salt that is typically a white to off-white solid, though it is sometimes supplied as an oil.^[1] Its hydrochloride form enhances its stability and solubility in aqueous solutions.^[1] The presence of the thiol group can give the compound a characteristic odor.^[1]

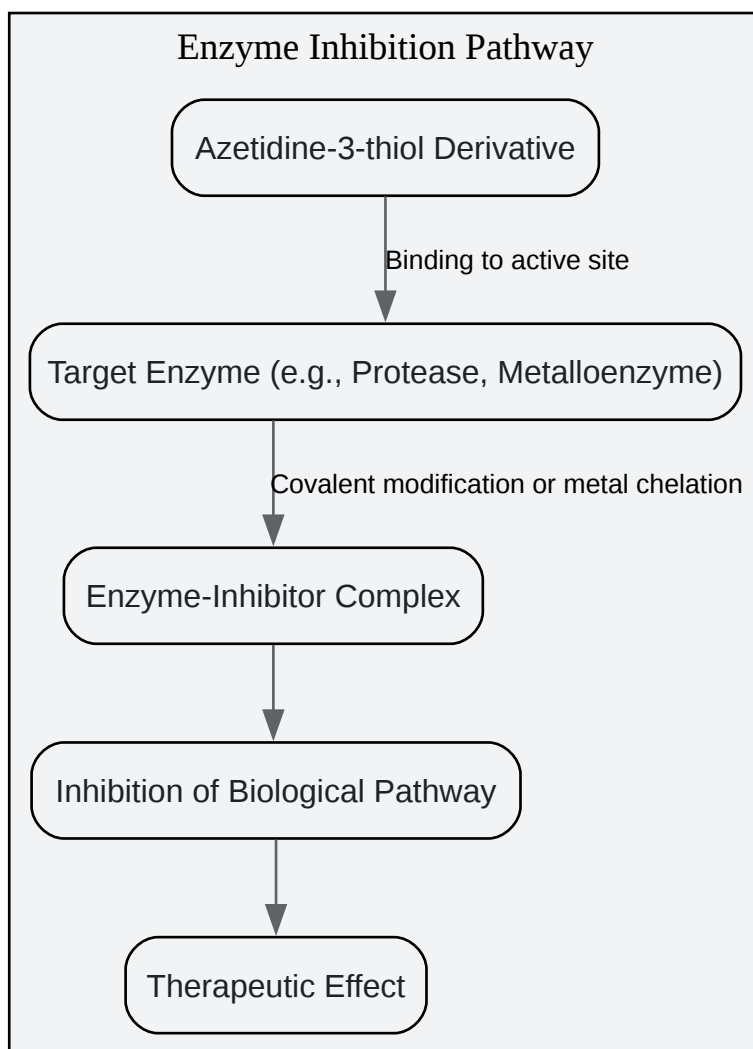
Property	Value	Source(s)
CAS Number	179337-60-1	[2]
Molecular Formula	C ₃ H ₈ CINS	[2]
Molecular Weight	125.61 g/mol	[2]
Purity	Typically ≥97%	[1][2]
Physical State	White to off-white solid or liquid/oil	[1]
Storage	Room temperature	[2]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Azetidine-3-thiol hydrochloride** is not readily available in peer-reviewed literature. However, a plausible synthetic route can be proposed based on the synthesis of related azetidine derivatives, particularly the conversion of a hydroxyl group to a thiol group. A common precursor for 3-substituted azetidines is 1-benzyl-3-hydroxyazetidine, which can be synthesized from benzylamine and epichlorohydrin.[3] The hydroxyl group can then be converted to a thiol, followed by debenzylation and formation of the hydrochloride salt.

Proposed Synthetic Workflow





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References

- 1. CAS 179337-60-1: azetidine-3-thiol hydrochloride [cymitquimica.com]
- 2. calpaclab.com [calpaclab.com]

- 3. CN102827052A - Method for synthesizing 3-hydroxy-azetidinehydrochloride - Google Patents [patents.google.com]
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